

Personal protective equipment for handling D-Glucose-d1-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **D-Glucose-d1-2**

Cat. No.: **B12057919**

[Get Quote](#)

Essential Safety and Handling Guide for D-Glucose-d1-2

This guide provides crucial safety, handling, and disposal information for **D-Glucose-d1-2**, tailored for researchers, scientists, and drug development professionals. **D-Glucose-d1-2** is a stable isotope-labeled sugar used in metabolic research and other scientific applications.[\[1\]](#) While it is not radioactive, it requires careful handling to mitigate potential hazards.[\[2\]](#)

Hazard Identification and Classification

D-Glucose-d1-2 is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[3\]](#)
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[3\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[\[3\]](#)
- Specific Target Organ Toxicity (Single Exposure, Respiratory Tract Irritation) (Category 3): May cause respiratory irritation.[\[3\]](#)

GHS Hazard Summary Table

Hazard Statement	GHS Classification	Pictogram	Signal Word
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)	GHS07	Warning
H315: Causes skin irritation	Skin corrosion/irritation (Category 2)	GHS07	Warning
H319: Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)	GHS07	Warning
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure (Category 3)	GHS07	Warning

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.[\[4\]](#) All PPE should be properly designed, constructed, and maintained.
[\[4\]](#)

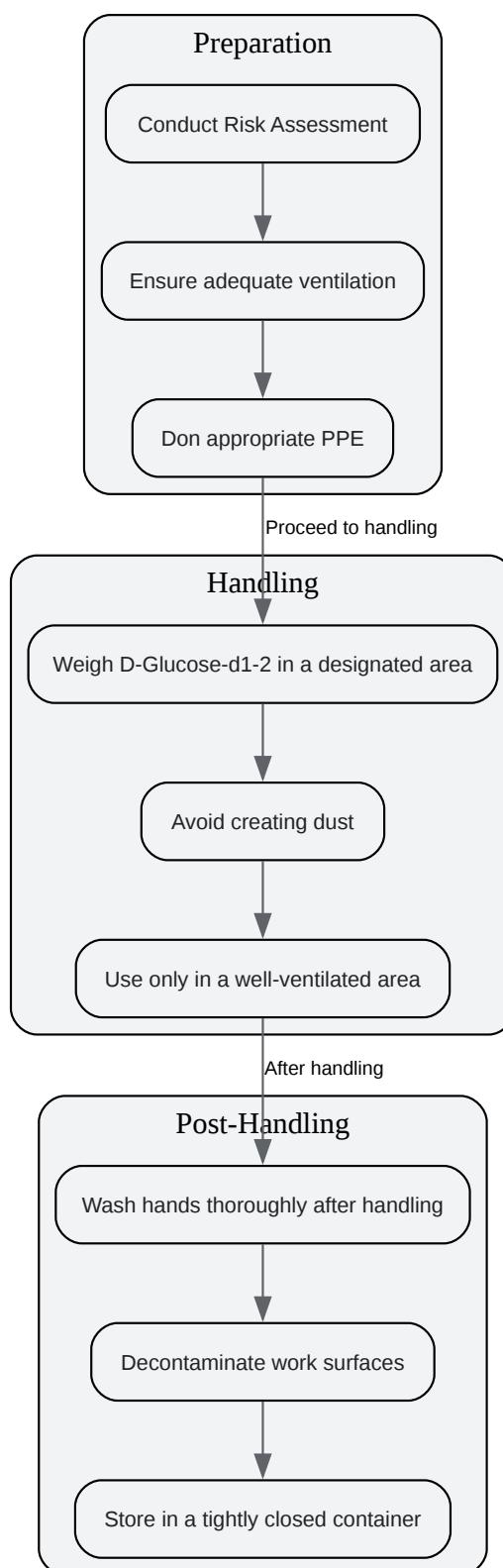
Recommended PPE for Handling D-Glucose-d1-2

PPE Category	Item	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn to protect eyes from dust and powder. [3]
Hand Protection	Protective gloves	Chemical-resistant gloves are required. [3]
Body Protection	Impervious clothing / Lab coat	Long-sleeved shirts and pants that cover the entire body should be worn. [3]
Respiratory Protection	Suitable respirator	Use in a well-ventilated area. [3] A respirator is necessary to protect from airborne particles.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for the safe handling of **D-Glucose-d1-2**.

Experimental Workflow for Safe Handling



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **D-Glucose-d1-2**.

Detailed Experimental Protocol

- Preparation:

- Conduct a thorough risk assessment before beginning any work.
- Ensure the work area, such as a chemical fume hood, is well-ventilated.[3]
- Put on all required personal protective equipment, including safety goggles, gloves, and a lab coat.[3]

- Handling:

- Weigh the solid **D-Glucose-d1-2** in a designated area, taking care to avoid the formation of dust.[5]
- If working with solutions, avoid inhalation of vapors or mists.[3]
- Do not eat, drink, or smoke in the handling area.[3]

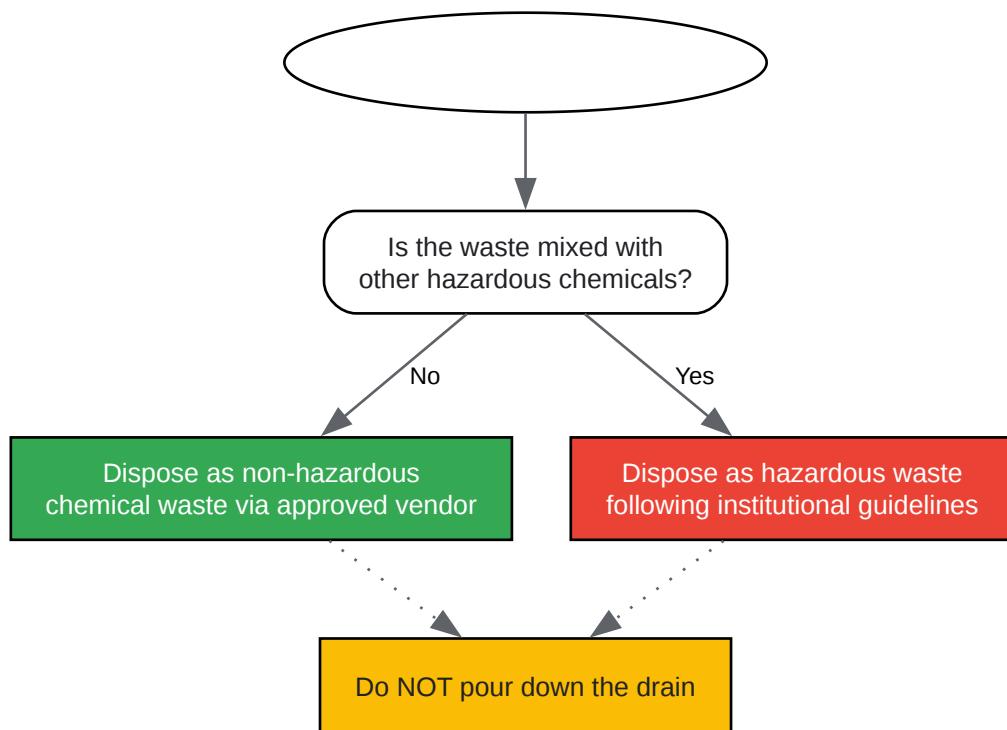
- Post-Handling:

- After handling, wash your hands thoroughly with soap and water.[3]
- Clean and decontaminate all work surfaces and equipment.
- Store **D-Glucose-d1-2** in a tightly closed, properly labeled container in a dry, cool, and well-ventilated place.[5]

Disposal Plan

Proper disposal of **D-Glucose-d1-2** is critical to prevent environmental contamination and ensure regulatory compliance. As a stable isotope-labeled compound, it is not radioactive and does not require specialized radioactive waste disposal protocols.[2] The disposal should follow procedures for non-hazardous chemical waste, unless mixed with other hazardous materials.[2]

Disposal Decision Tree



[Click to download full resolution via product page](#)

Caption: Decision-making process for the disposal of **D-Glucose-d1-2**.

Disposal Protocol

- Waste Identification: Identify and segregate waste containing **D-Glucose-d1-2** from other laboratory waste streams.[\[2\]](#)
- Containerization:
 - Non-Hazardous: If the waste is not mixed with other hazardous chemicals, place it in a designated container for non-hazardous chemical waste.[\[6\]](#)
 - Hazardous: If mixed with hazardous substances, the waste must be treated as hazardous. [\[6\]](#) Place it in a compatible, sealed, and clearly labeled hazardous waste container.[\[6\]](#) The label must indicate "Hazardous Waste" and list all chemical components.[\[6\]](#)
- Disposal:

- Dispose of the waste through a licensed and approved chemical waste disposal company.
[\[2\]](#)
- Crucially, do not dispose of **D-Glucose-d1-2** down the drain or in regular trash.[\[2\]](#)

First Aid Measures

In case of accidental exposure, follow these first aid procedures immediately.

First Aid Procedures

Exposure Route	Action
Ingestion	If swallowed, rinse the mouth with water. Call a POISON CENTER or doctor if you feel unwell. [3]
Skin Contact	If on skin, wash with plenty of soap and water. [3] Take off contaminated clothing and wash it before reuse. [3]
Inhalation	If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing. [3]
Eye Contact	If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What is deuterated glucose? - Mesbah Energy [irisotope.com]

- 2. [2. benchchem.com](http://2.benchchem.com) [benchchem.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Personal Protective Equipment - Overview | Occupational Safety and Health Administration [osha.gov]
- 5. fishersci.com [fishersci.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling D-Glucose-d1-2]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12057919#personal-protective-equipment-for-handling-d-glucose-d1-2\]](https://www.benchchem.com/product/b12057919#personal-protective-equipment-for-handling-d-glucose-d1-2)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com